

Cyenopyrafen (CAS No. 560121-52-0): A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyenopyrafen

Cat. No.: B1258504

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Introduction

Cyenopyrafen, with the CAS number 560121-52-0, is a synthetic acaricide belonging to the β -ketonitrile derivative chemical class.[1][2] Developed by Nissan Chemical Industries, it was first introduced in 2006 and registered for use in Japan and South Korea in 2008.[3][4]

Cyenopyrafen is primarily utilized for the control of various mite species on a range of crops, including fruit trees, citrus, tea, and vegetables.[3][4] It is recognized for its novel mode of action, targeting the mitochondrial electron transport chain at complex II.[5][6] This document provides a comprehensive technical overview of **Cyenopyrafen**, including its chemical and physical properties, mechanism of action, synthesis, biological activity, and toxicological profile, intended for a scientific audience.

Physicochemical Properties

Cyenopyrafen is a white solid with a molecular formula of $C_{24}H_{31}N_3O_2$ and a molecular weight of 393.52 g/mol.[7][8] Key physicochemical properties are summarized in the table below. Its high octanol-water partition coefficient (log P) of 5.3 to 5.6 indicates high lipophilicity, suggesting a potential for bioaccumulation.[7] **Cyenopyrafen** is practically insoluble in water but shows good solubility in a range of organic solvents.[7]

Property	Value	Source(s)
Molecular Formula	C ₂₄ H ₃₁ N ₃ O ₂	[7][8]
Molecular Weight	393.52 g/mol	[7]
CAS Number	560121-52-0	[3][4]
Appearance	White solid	[7]
Melting Point	106.7-108.2 °C	[7]
Boiling Point	489.1 °C (Predicted)	[7]
Water Solubility	0.0003 g/L at 20°C	[7]
Solubility in Organic Solvents (at 20°C)	Methanol: 169.0 g/Ln-Hexane: 21.08 g/LToluene: 500-1000 g/LEthyl acetate: 500-1000 g/LAcetone: 500-1000 g/LDichloromethane: >1000 g/L	[7]
Octanol-Water Partition Coefficient (log P)	5.3 - 5.6	[7]
Vapor Pressure	No data available	
pKa	2.61 (Predicted)	[7]

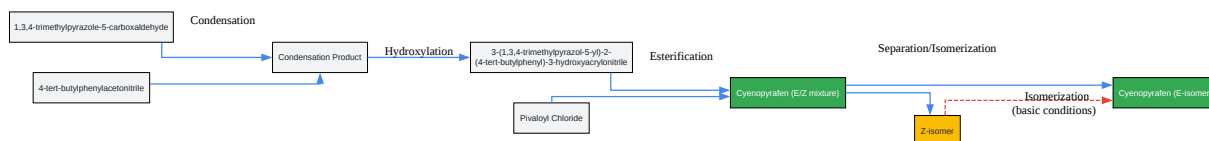
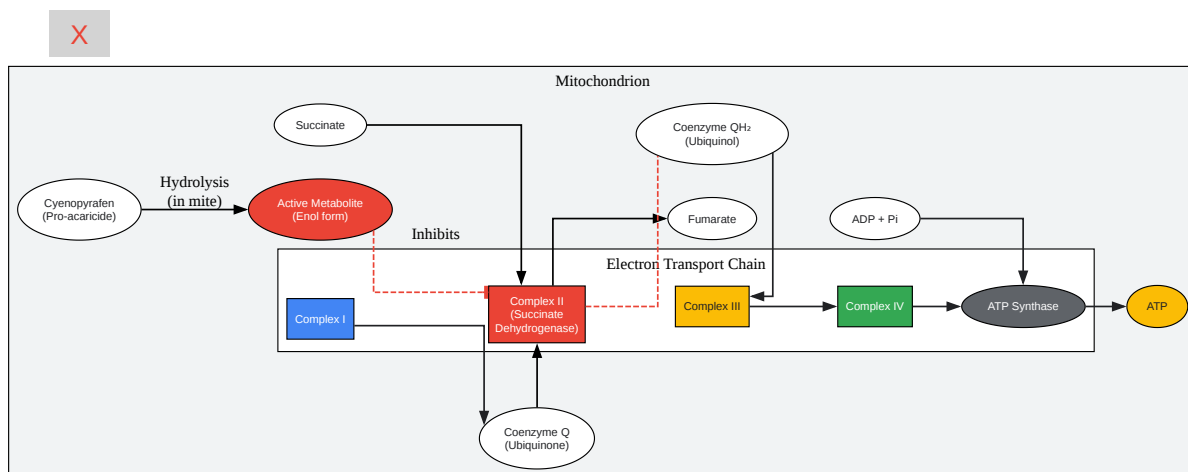
Mechanism of Action

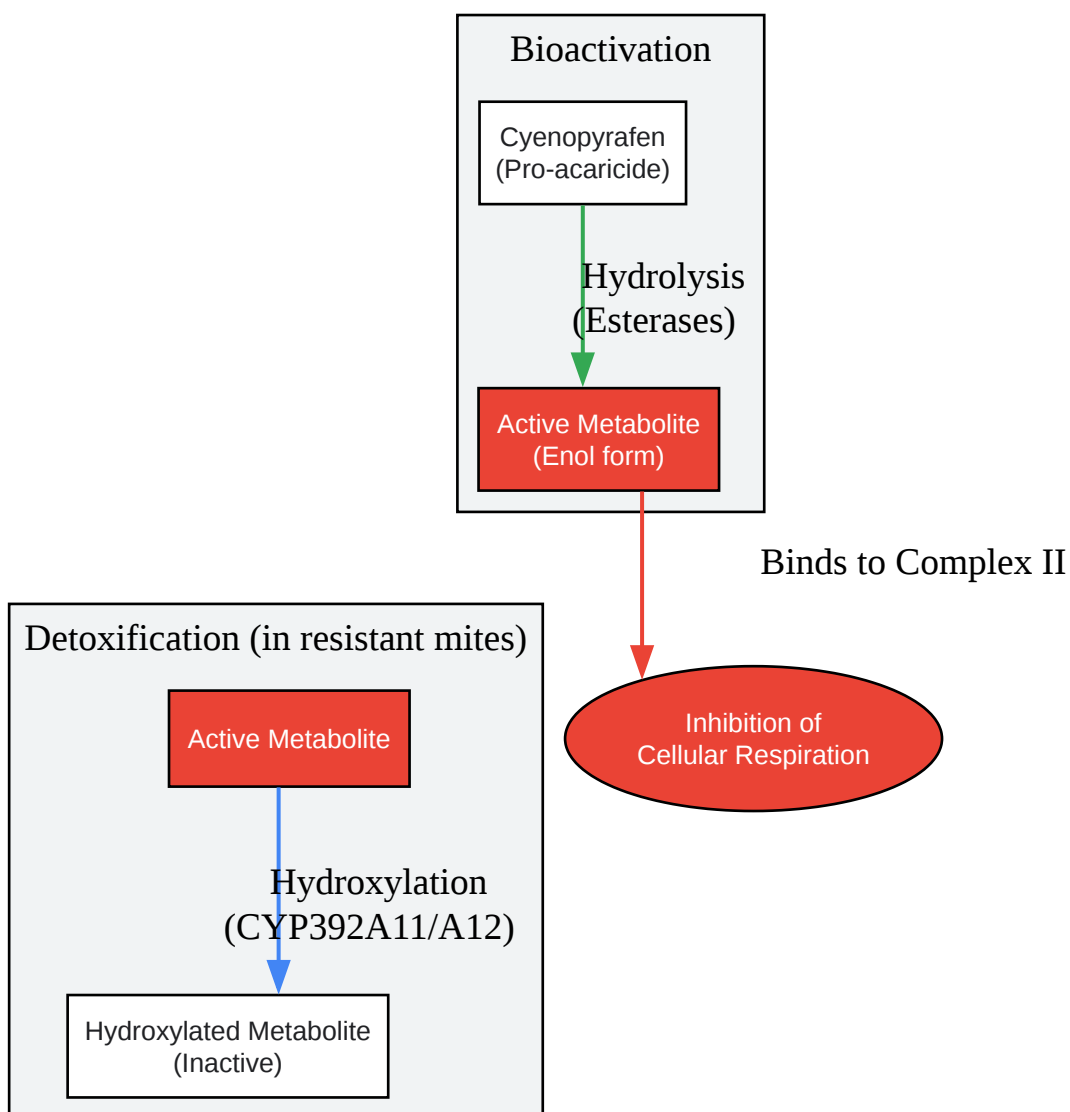
Cyenopyrafen is a pro-acaricide, meaning it is converted into its active form after entering the target organism.[4][8][9] The primary mode of action is the inhibition of the mitochondrial electron transport chain (MET) at Complex II, also known as succinate dehydrogenase (SDH). [5][6]

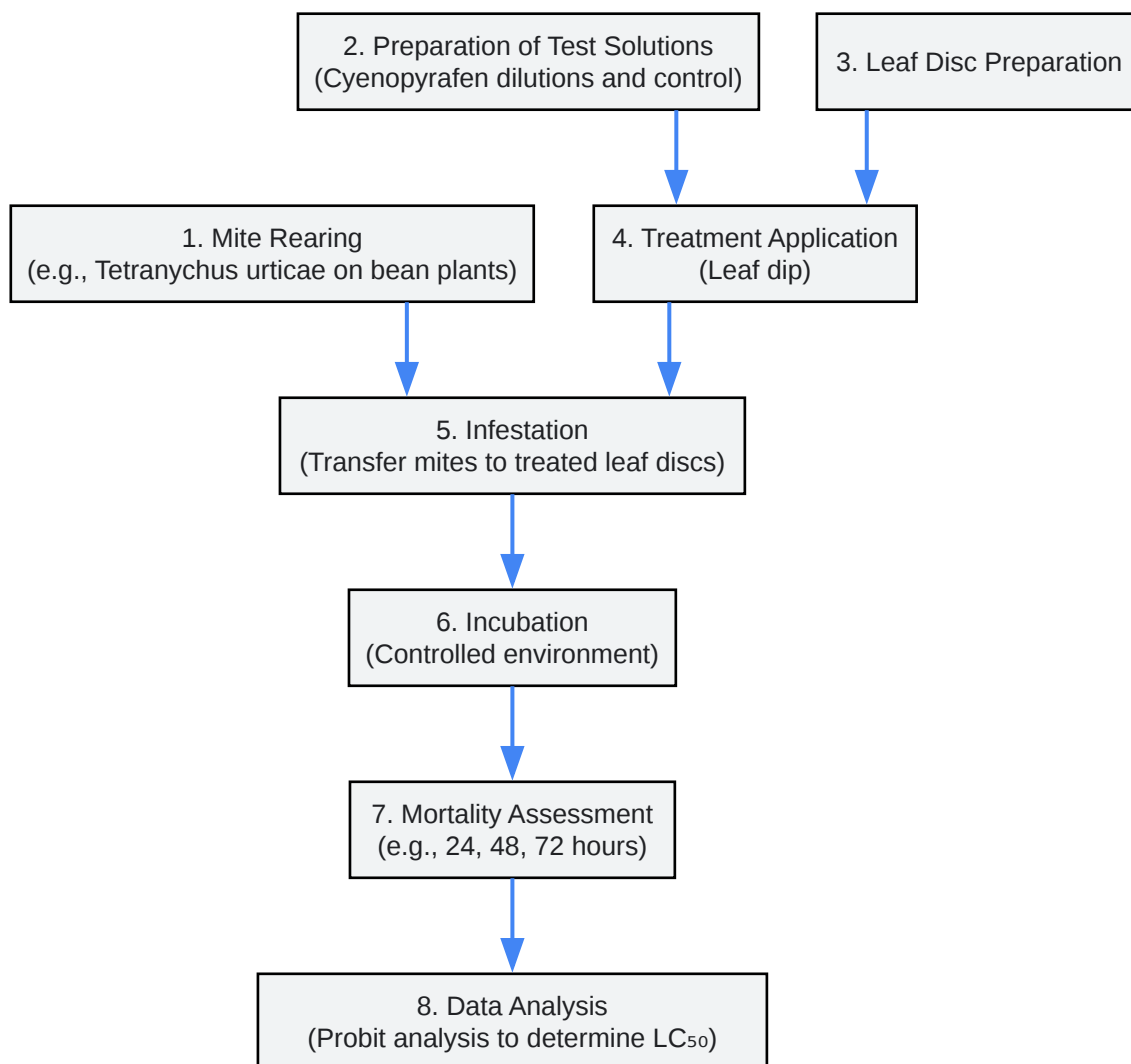
Upon ingestion or contact by the mite, the pivalate ester group of **Cyenopyrafen** is hydrolyzed, yielding the active enol metabolite.[4][8][9] This active form then binds to the quinone binding site (Q-site) of Complex II, which is composed of subunits SDHB, SDHC, and SDHD.[5] This binding non-competitively inhibits the transfer of electrons from succinate to coenzyme Q

(ubiquinone).[9] The disruption of the electron transport chain leads to a halt in cellular respiration and energy (ATP) production, resulting in rapid paralysis and death of the mite.[10]

The binding of the active metabolite of **Cyenopyrafen** to the Q-site is stabilized by hydrogen bonds with specific amino acid residues, including Tyrosine 58 of subunit D (SdhD) and Tryptophan 173 of subunit B (SdhB).[11]







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- To cite this document: BenchChem. [Cyenopyrafen (CAS No. 560121-52-0): A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1258504#cyenopyrafen-cas-number-560121-52-0-research]

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